

foramsulfuron application timing for weed control

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Foramsulfuron

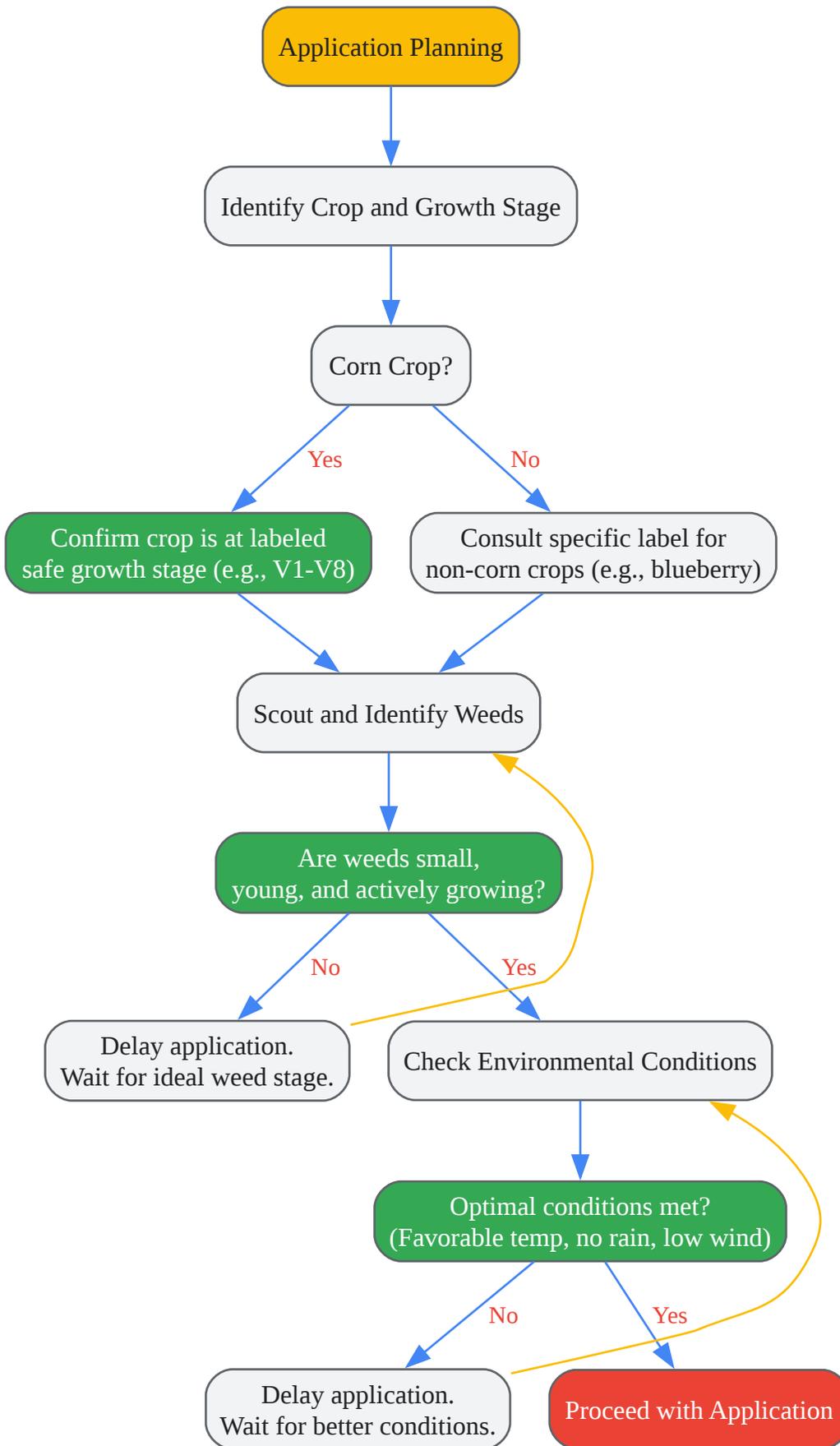
CAS No.: 173159-57-4

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Application Timing and Decision Workflow

The following diagram outlines the key decision points for timing a **foramsulfuron** application. Adhering to this workflow is critical for achieving effective weed control while ensuring crop safety.



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Detailed Application Protocols and Efficacy Data

For researchers, the quantitative efficacy and specific application parameters are crucial. The table below summarizes data from field trials and technical reports.

Parameter	Protocol Detail / Efficacy Result	Notes & Context
Use Rate	0.05 lb/acre (equivalent to ~22.7 g/acre) [1]	Reported to provide control equivalent to older sulfonylureas at 0.10 lb/acre.
Weed Control Spectrum	Effective against key grasses and broadleaves [2] [3] [1]	Grasses: Barnyardgrass, Foxtail, Crabgrass, Perennial Ryegrass [2] [3] [1]. Broadleaves: Pigweed [2].
Rainfastness	72 hours [1]	Time until rainfall does not reduce efficacy. Superior to some alternatives (e.g., Mesotrione at 48 hours).
Grass Weed Efficacy	92-94% control in corn trials [1]	Measured as percentage control compared to untreated plots.
Tank-Mix Synergy	+15% improvement in broadleaf control when mixed with 2,4-D amine (from 78% to 93%) [1]	Tank-mixing is common to broaden the spectrum of weed control and manage resistance.
Residual Activity	35-42 days of soil residual control [1]	Duration of weed suppression after application.

Resistance Management and Integrated Strategies

Weed resistance to ALS-inhibitor herbicides like **foramsulfuron** is a documented concern [3]. To preserve its long-term efficacy, it must be used within an integrated strategy.



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Regulatory and Safety Protocols

Adherence to updated regulatory guidelines is mandatory for research and field use. Health Canada's Pest Management Regulatory Agency (PMRA) completed a re-evaluation of **foramsulfuron** in 2025, confirming its registration with required label amendments [4].

Category	Requirement / Finding
Re-evaluation Outcome	Continued registration approved (Health Canada, PMRA, 2025) [4].
Toxicity Profile	Low toxicity via oral and dermal routes. Not genotoxic, carcinogenic, neurotoxic, or a developmental/reproductive toxicant [4].
Environmental Toxicity	Low toxicity to mammals, birds, bees, earthworms, and fish [4].
Required Risk Mitigation	Restricted-Entry Interval (REI): 12 hours. Spray Buffer Zones: Required to protect aquatic habitats and non-target plants. Personal Protective Equipment (PPE): Updates required for mixers, loaders, and applicators [4].
Implementation Timeline	Label amendments must be implemented within 24 months of the decision's publication (February 2025) [4].

A Researcher's Checklist for Application

Before application, use this checklist to ensure all parameters are met:

- **Crop Stage Confirmed:** Crop is within the labeled growth stage (e.g., corn between V1-V8).
- **Weed Stage Optimized:** Weeds are small, young, and actively growing.

- **Environment Suitable:** Favorable temperature forecast, no rain expected within 72 hours, and low wind to prevent drift.
- **Rate Calculated:** Application rate is accurately calculated based on the label and research objectives.
- **Resistance Plan:** Herbicide is used in a tank mix or rotation as part of an Anti-Resistance Management (ARM) strategy.
- **Regulations Reviewed:** All local regulatory requirements, including REI and buffer zones, are followed.

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To cite this document: Smolecule. [foramsulfuron application timing for weed control]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b638527#foramsulfuron-application-timing-for-weed-control>]

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